

# Chemical properties of racemic Tofacitinib

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## Compound of Interest

Compound Name: *racemic-Tasocitinib*

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An In-Depth Technical Guide to the Chemical Properties of Racemic Tofacitinib

## Abstract

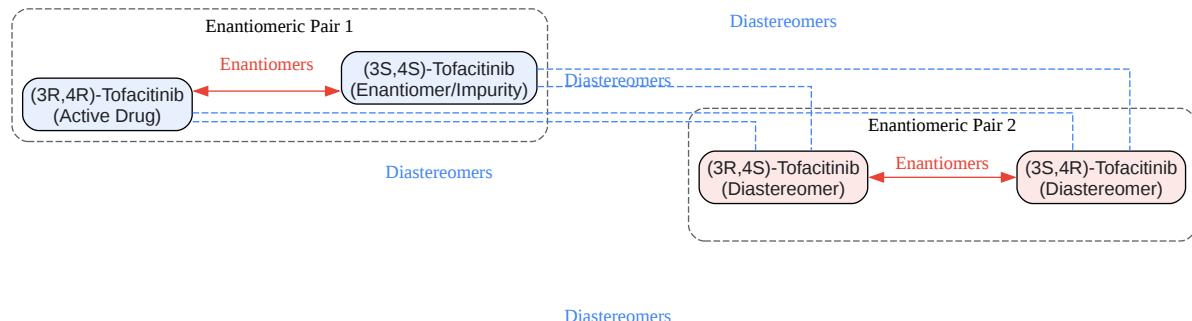
Tofacitinib, a potent inhibitor of the Janus kinase (JAK) family, is a cornerstone therapeutic for various autoimmune diseases. Its molecular structure contains two chiral centers, giving rise to a complex stereoisomeric landscape. While the marketed drug, Xeljanz®, is the enantiomerically pure (3R,4R)-Tofacitinib, the racemic mixture and its constituent stereoisomers are of profound importance during synthesis, process development, and quality control. This guide provides a detailed exploration of the chemical properties of racemic Tofacitinib, focusing on the stereochemical relationships, physicochemical characteristics, analytical resolution, and the structure-activity relationship that dictates its pharmacological profile. We will delve into the causality behind experimental choices, providing field-proven insights and validated protocols essential for professionals in drug development.

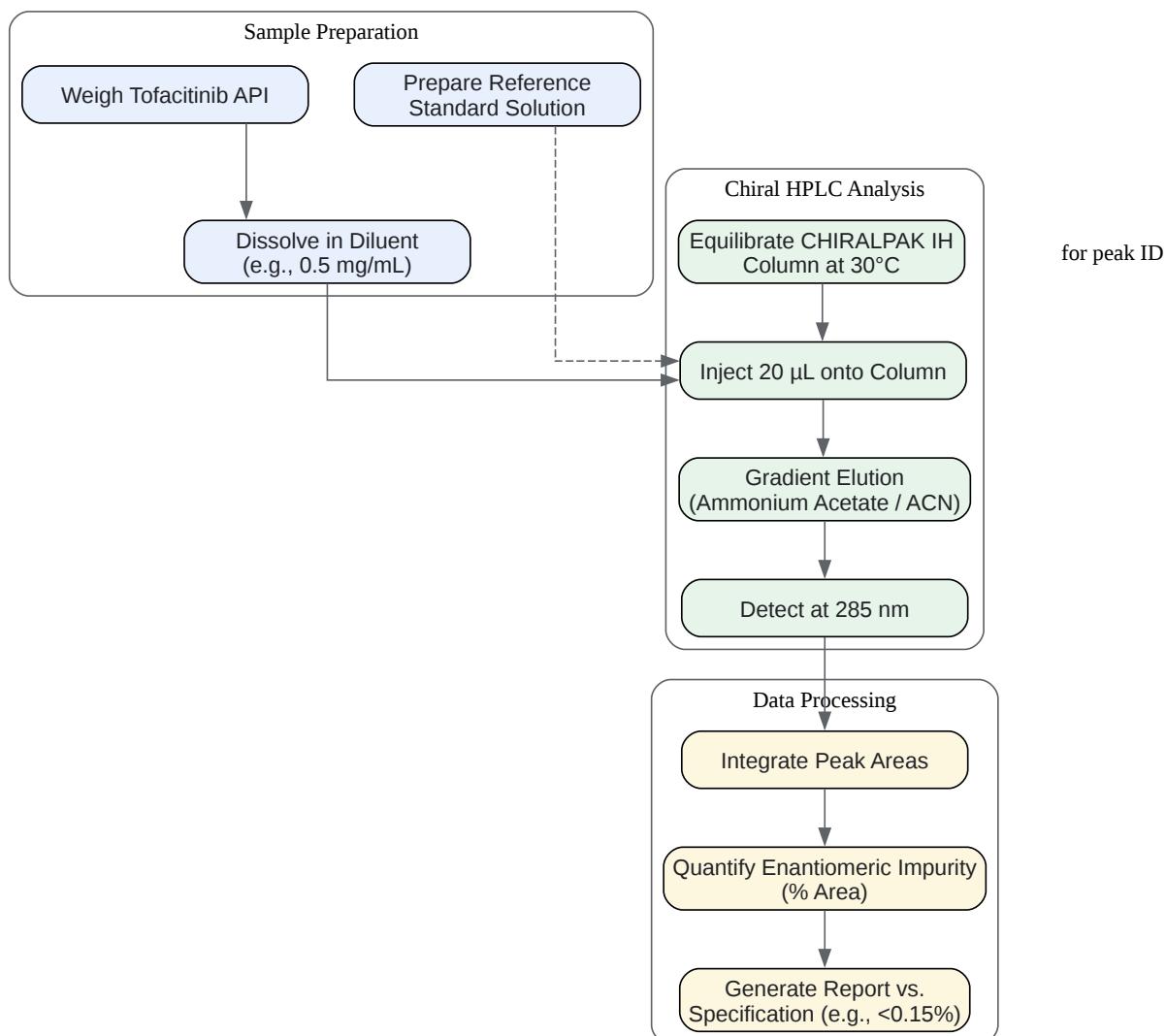
## The Stereochemical Core of Tofacitinib

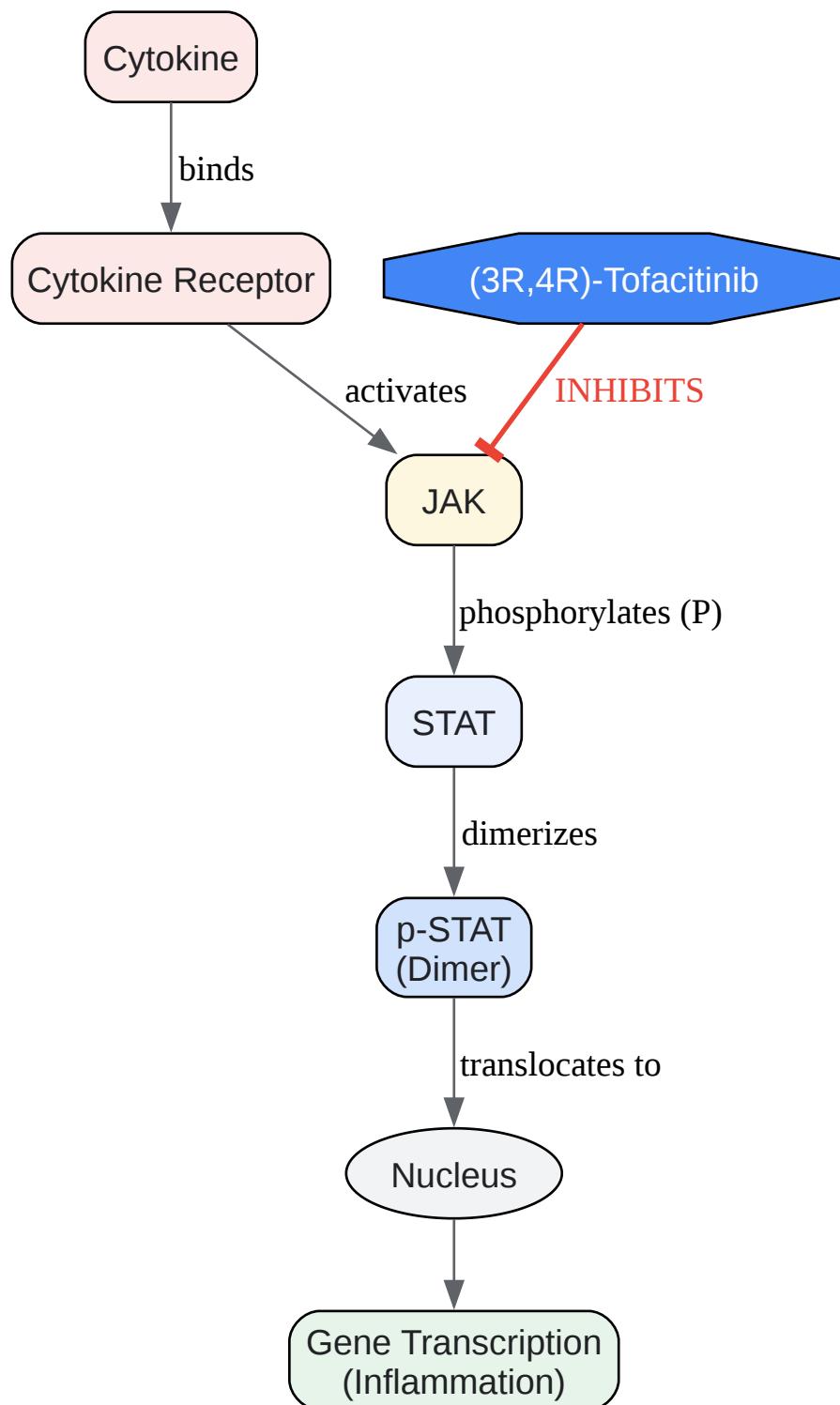
The therapeutic activity and safety of Tofacitinib are critically dependent on its stereochemistry. The molecule possesses two chiral centers at the C3 and C4 positions of its piperidine ring, which results in the existence of four distinct stereoisomers.<sup>[1]</sup> These isomers exist as two pairs of enantiomers.

- Enantiomeric Pair 1: (3R,4R)-Tofacitinib and (3S,4S)-Tofacitinib
- Enantiomeric Pair 2: (3R,4S)-Tofacitinib and (3S,4R)-Tofacitinib

The therapeutically active pharmaceutical ingredient (API) is (3R,4R)-Tofacitinib.<sup>[1]</sup> Its enantiomer, (3S,4S)-Tofacitinib, and the two diastereomers, (3R,4S) and (3S,4R), are considered process-related impurities that must be rigorously monitored and controlled in accordance with regulatory guidelines.<sup>[1][2]</sup> The synthesis of enantiomerically pure Tofacitinib is a significant challenge, often requiring the resolution of racemic intermediates or complex asymmetric synthesis strategies.<sup>[3][4]</sup> Understanding the properties of the racemic mixture is therefore fundamental to ensuring the quality, safety, and efficacy of the final drug product.





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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)